

Safety data sheet (SDS) for fluorinated benzyl bromides

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Compound of Interest

Compound Name: 3,4-Dichloro-2-fluorobenzyl
bromide

CAS No.: 1807053-29-7

Cat. No.: B1447147

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Technical Safety Guide: Fluorinated Benzyl Bromides

Executive Directive: The Dual Hazard Profile

Fluorinated benzyl bromides (e.g., 4-fluorobenzyl bromide, pentafluorobenzyl bromide) represent a unique intersection of chemical hazards. They are potent lachrymators (tear gas agents) and strong alkylating agents (corrosives/mutagens).

Unlike standard organic reagents, the safety margin for these compounds is minimal. A minor spill outside a fume hood does not merely cause an odor nuisance; it can evacuate a laboratory floor due to immediate, debilitating sensory irritation. Furthermore, the fluorine substitution on the aromatic ring often enhances lipophilicity, potentially increasing skin absorption rates compared to non-fluorinated analogs.

Core Safety Axiom: Treat every fluorinated benzyl bromide as if it were a loaded weapon. The lachrymatory effect is the warning shot; the alkylation of corneal or respiratory tissue is the

wound.

Chemical & Physical Characterization[1][2][3][4]

Understanding the physical state and volatility is critical for containment. While the fluorine atom (C-F) is metabolically stable, the benzylic carbon-bromine bond (C-Br) is highly reactive.

Table 1: Physicochemical Properties of Common Analogs

Compound	CAS No.[1][2][3]	State (RT)	Boiling Point	Hazard Classification
4-Fluorobenzyl bromide	459-46-1	Liquid	85 °C (15 mmHg)	Skin Corr.[4] 1B, Eye Dam. 1, Lachrymator
2,3,4,5,6-Pentafluorobenzyl bromide	1765-40-8	Solid/Liq*	174-175 °C	Skin Corr.[4] 1B, Eye Dam. 1, Lachrymator
3,5-Difluorobenzyl bromide	141-24-2	Solid	48-50 °C (MP)	Skin Corr.[4] 1B, Eye Dam. 1, Lachrymator

*Note: Pentafluorobenzyl bromide has a melting point near room temperature (~20°C). It may appear as a slush or liquid in warm labs.

Toxicological Mechanism: The "Why" Behind the Hazard

To enforce safety compliance, researchers must understand the molecular mechanism of injury. It is not a simple acid burn; it is a covalent modification of biological tissue.

The Alkylation Pathway (SN2 Reaction)

Benzyl bromides are electrophiles. Upon contact with biological tissue, they undergo a nucleophilic substitution (SN2) reaction. The benzylic carbon is attacked by nucleophiles

present in proteins (cysteine thiols, lysine amines) and DNA (guanine bases).

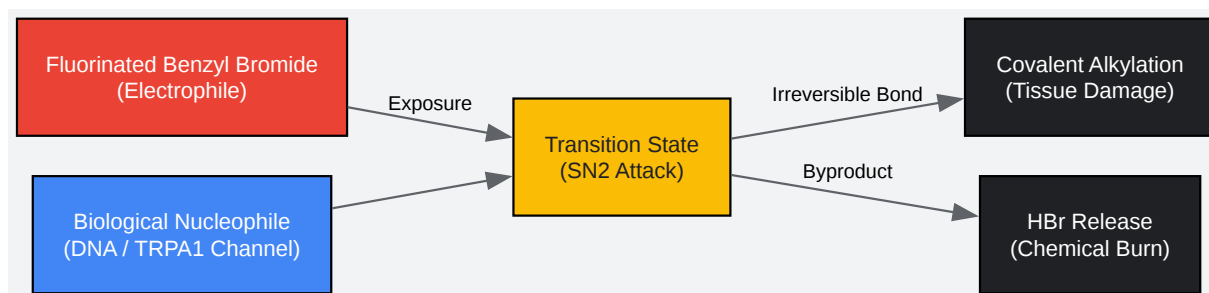
- Result: Permanent alkylation of proteins, leading to cell death (necrosis) and potential mutagenicity.

The Lachrymatory Response (TRPA1 Activation)

The intense tearing and pain are caused by the activation of TRPA1 (Transient Receptor Potential Ankyrin 1) ion channels on sensory nerve endings.

- Mechanism: The benzyl bromide alkylates cysteine residues within the TRPA1 channel protein.
- Physiological Outcome: Massive influx of Calcium (), triggering pain signals and reflex lacrimation.

Visualization: Molecular Mechanism of Injury



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Caption: The dual-threat mechanism: direct alkylation of biological targets and the simultaneous release of corrosive hydrobromic acid (HBr).

Operational Safety Protocols

Engineering Controls

- Primary Containment: All operations (weighing, transfer, reaction) must occur inside a certified chemical fume hood.

- Velocity: Face velocity must be maintained >100 fpm (0.5 m/s).
- Weighing: If the compound is solid (e.g., 3,5-difluoro), use a distinct balance inside the hood. If liquid, use positive displacement pipettes to prevent dripping.

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are insufficient for prolonged contact with benzyl halides due to rapid permeation.

PPE Component	Recommendation	Scientific Rationale
Hand Protection (Splash)	Double Nitrile (min 5 mil)	Provides short-term protection against incidental splashes. Change immediately upon contamination.
Hand Protection (Immersion)	Silver Shield® / Laminate	Multi-layer laminate offers >4hr breakthrough time for alkyl halides.
Eye Protection	Chemical Goggles	Safety glasses are inadequate. Vapors can bypass glasses and trigger lachrymation.
Respiratory	Full-face Respirator (OV/AG)	Required only if working outside a hood (e.g., spill cleanup). Cartridges: Organic Vapor + Acid Gas (for HBr).

Emergency Response & Decontamination

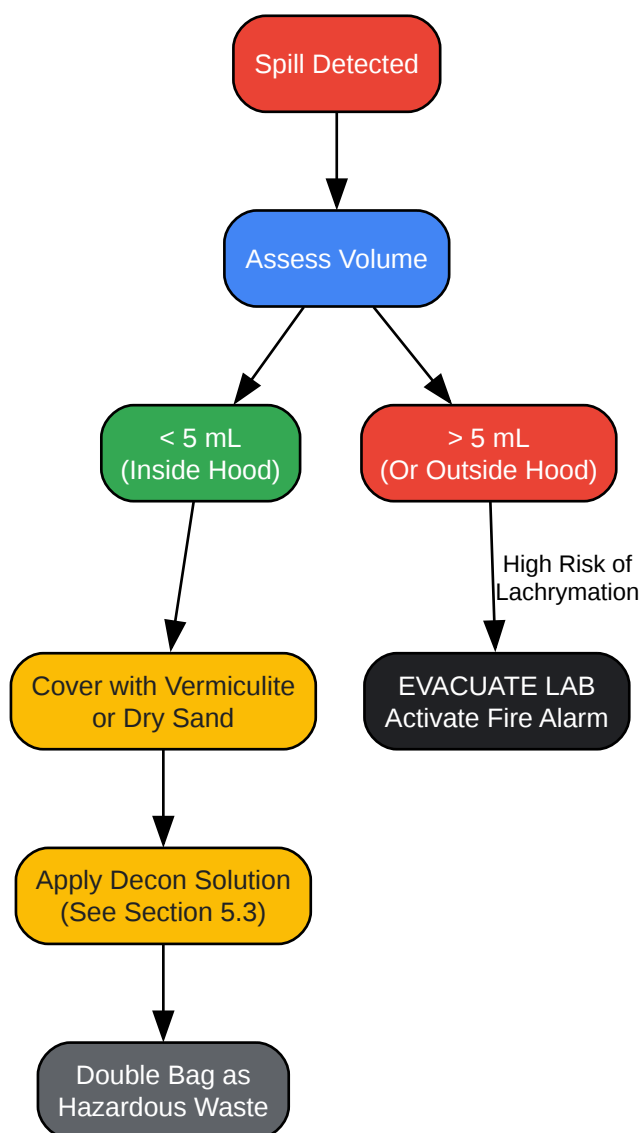
First Aid (Self-Validating Protocols)

- Eye Contact:
 - Immediate Action: Flush with water for 15 minutes.[\[1\]](#)[\[3\]](#)[\[5\]](#)
 - Critical Note: Do not pause to remove contact lenses initially; flush over them, then remove if possible.

- Skin Contact:
 - Immediate Action: Drench with water.[1][6][3][5][7][8] Use soap (mildly alkaline) to help neutralize acidic hydrolysis products.
 - Contraindication: Do NOT use alcohol or organic solvents to wipe skin; this increases transdermal absorption.

Spill Response Decision Tree

A spill of a lachrymator requires a calculated, unemotional response to prevent building contamination.



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Caption: Operational logic for spill response. Note that large spills outside a hood necessitate immediate evacuation due to vapor pressure.

Chemical Deactivation (The "Quench")

To neutralize benzyl bromides, you must destroy the electrophilic carbon center.

- Reagent: A solution of 10% ammonia () or 5% Ethanolamine in water.
- Chemistry:
- Protocol:
 - Cover spill with absorbent.^{[5][7]}
 - Gently pour deactivation solution over the absorbent.
 - Allow to sit for 30 minutes (SN2 reactions take time at RT).
 - Collect slurry.

Storage and Stability

- Moisture Sensitivity: Fluorinated benzyl bromides hydrolyze slowly in moist air to release HBr gas.
 - Sign of degradation: White fog (HBr fumes) upon opening the bottle.
 - Storage: Store in a cool, dry place under inert atmosphere (or Ar) if possible.
 - Segregation: Store away from oxidizers and strong bases.^{[9][2]}

References

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- New Jersey Department of Health. Hazardous Substance Fact Sheet: Benzyl Bromide. Retrieved from [[Link](#)]

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